

# Application Notes and Protocols for the Formulation Development of Halauxifen-methyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Halauxifen-methyl*

Cat. No.: *B1255740*

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These application notes provide a comprehensive guide to the formulation development of **Halauxifen-methyl**, a synthetic auxin herbicide. This document outlines the physicochemical properties of the active ingredient, details on common formulation types, and step-by-step experimental protocols for their preparation, stability testing, and quality control.

## Physicochemical Properties of Halauxifen-methyl

A thorough understanding of the physicochemical properties of **Halauxifen-methyl** is fundamental to developing stable and effective formulations. Key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	methyl 4-amino-3-chloro-6-(4-chloro-2-fluoro-3-methoxyphenyl)pyridine-2-carboxylate	[1]
CAS Number	943831-98-9	[1]
Molecular Formula	C14H11Cl2FN2O3	[1]
Molecular Weight	345.15 g/mol	[1]
Physical State	White to off-white powder	[2]
Melting Point	145.5°C	[2]
Density	1.5418 g/cm <sup>3</sup> at 20.5°C	[2]
Water Solubility	1.67 mg/L at 20°C (pH 7)	[3]
LogP (Kow)	3.8	[3]

## Formulation Development

**Halauxifen-methyl** is most commonly formulated as Water-Dispersible Granules (WG) and Emulsifiable Concentrates (EC).<sup>[4][5]</sup> The choice of formulation depends on various factors including target application, desired handling characteristics, and cost-effectiveness.

### Water-Dispersible Granule (WG) Formulation

WG formulations are solid, non-dusty granules that disintegrate and disperse in water to form a stable suspension.<sup>[6]</sup> A typical 100 g/kg WG formulation of **Halauxifen-methyl** has been registered.

Table 2: Example Composition of a **Halauxifen-methyl** 10% WG Formulation

Component	Function	Concentration (w/w %)
Halauxifen-methyl (98% technical)	Active Ingredient	10.2
Lignosulfonate, sodium salt	Dispersant	8.0
Sodium dodecyl sulfate	Wetting Agent	2.0
Polyethylene glycol	Binder	5.0
Kaolin	Carrier/Filler	74.8

- Pre-milling: Mill the technical **Halauxifen-methyl** to a particle size of <10 µm using an air-jet mill.
- Blending: In a V-blender, thoroughly mix the milled **Halauxifen-methyl**, lignosulfonate, sodium dodecyl sulfate, and kaolin for 15 minutes.
- Granulation: Transfer the blend to a low-shear granulator. Add a 50% aqueous solution of polyethylene glycol dropwise while mixing to form damp granules.
- Extrusion: Pass the damp granules through an extruder with a 1 mm screen.
- Drying: Dry the extruded granules in a fluid bed dryer at 60°C until the moisture content is below 2%.
- Sieving: Sieve the dried granules to obtain a uniform size fraction (e.g., 0.2-0.8 mm).

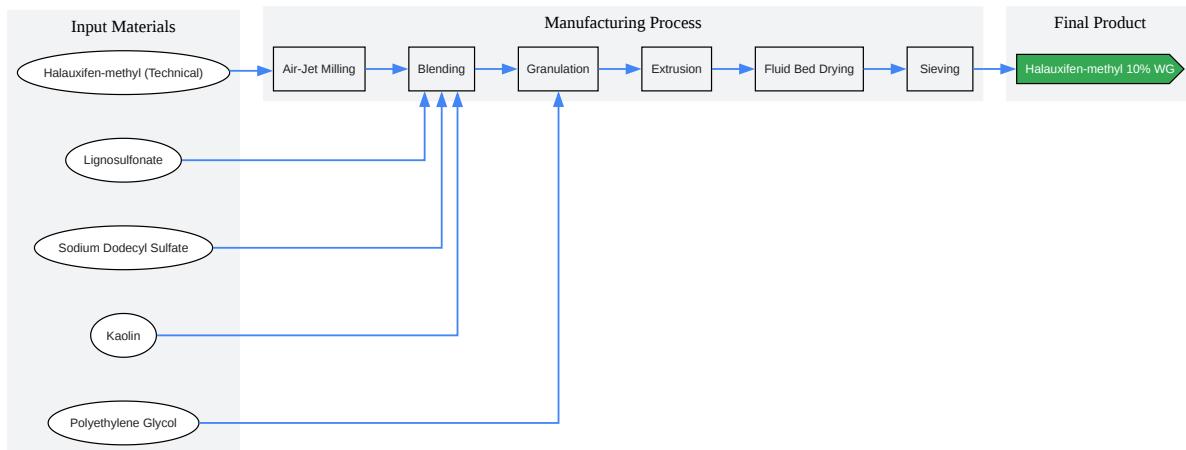
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Figure 1: Workflow for the preparation of **Halauxifen-methyl WG**.

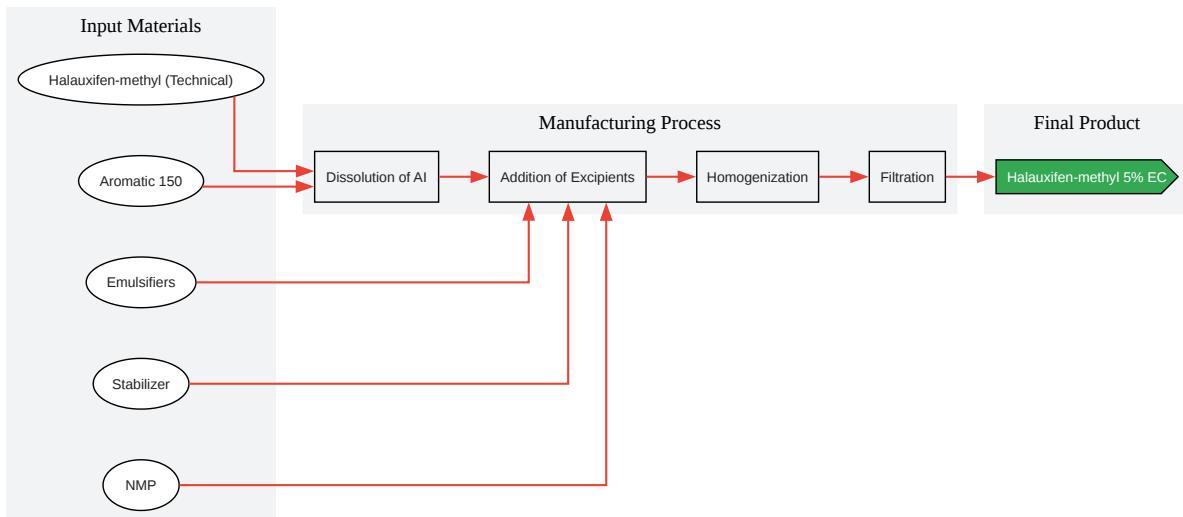
## Emulsifiable Concentrate (EC) Formulation

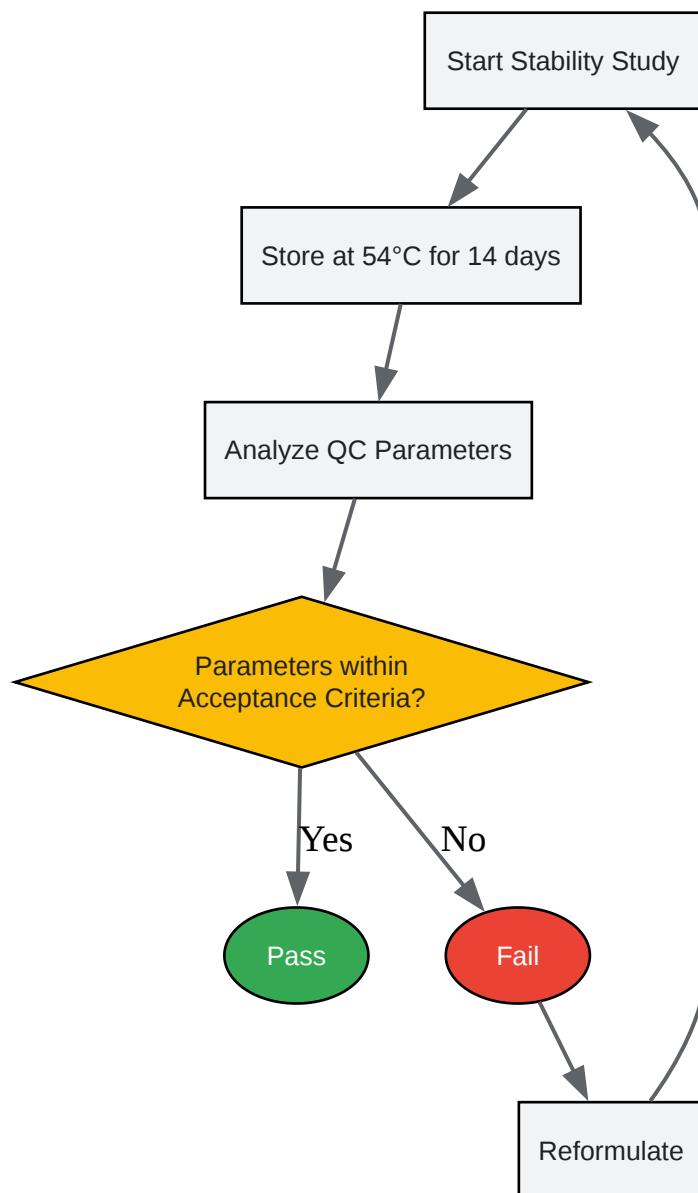
EC formulations are solutions of the active ingredient in a water-immiscible solvent with emulsifiers. When diluted with water, they form a spontaneous and stable emulsion.[7]

Table 3: Example Composition of a **Halauxifen-methyl 5% EC Formulation**

Component	Function	Concentration (w/v %)
Halauxifen-methyl (98% technical)	Active Ingredient	5.1
Aromatic 150	Solvent	70.0
Calcium dodecylbenzenesulfonate	Anionic Emulsifier	5.0
Polyoxyethylene nonylphenol ether	Non-ionic Emulsifier	5.0
Epoxidized soybean oil	Stabilizer	2.0
N-Methyl-2-pyrrolidone	Co-solvent	to 100 mL

- Dissolution of AI: In a jacketed glass vessel, dissolve the technical **Halauxifen-methyl** in the Aromatic 150 solvent with gentle stirring at 40°C.
- Addition of Emulsifiers and Stabilizer: To the solution from step 1, add the calcium dodecylbenzenesulfonate, polyoxyethylene nonylphenol ether, and epoxidized soybean oil. Continue stirring until a homogenous solution is obtained.
- Addition of Co-solvent: Add N-Methyl-2-pyrrolidone to the mixture and stir for an additional 15 minutes.
- Filtration: Filter the final solution through a 1 µm filter to remove any undissolved particles.
- Packaging: Package the final EC formulation in a suitable container.





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